

Physical properties of 3-Amino-1,2-propanediol: melting point, boiling point, solubility

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Compound of Interest

Compound Name: 3-Amino-1,2-propanediol

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A Comprehensive Technical Guide to the Physical Properties of 3-Amino-1,2-propanediol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **3-Amino-1,2-propanediol**, a crucial intermediate in the pharmaceutical industry. The following sections detail its melting point, boiling point, and solubility, supported by experimental methodologies and visual workflows to aid in research and development.

Core Physical Properties

3-Amino-1,2-propanediol, also known as isoserinol or 1-amino-2,3-propanediol, is a chiral amino alcohol. Its physical characteristics are fundamental to its application in chemical synthesis, particularly in the manufacturing of non-ionic X-ray contrast agents like iohexol.[1] The data presented below is a summary of these key physical properties.

Melting Point

The melting point of **3-Amino-1,2-propanediol** is a key indicator of its purity. The racemic mixture and its individual enantiomers exhibit slight differences in their melting ranges.

Form	Melting Point (°C)	Melting Point (K)
(±)-3-Amino-1,2-propanediol (racemic)	55-57[2][3][4]	328.15 - 330.15
(S)-3-Amino-1,2-propanediol	54-60[5]	327.15 - 333.15

Boiling Point

The boiling point of **3-Amino-1,2-propanediol** is pressure-dependent. The following table summarizes the boiling point at various pressures for the racemic mixture.

Boiling Point (°C)	Pressure (mmHg)	Boiling Point (K)	Pressure (bar)
264-265[2][4][6]	739[2][4][6]	537.15 - 538.15[7]	0.985[7]
129-131	5	402.15 - 404.15	~0.0067
110-115	0.001-0.003	383-388[7]	0.001-0.003[7]
95-98	0.000004	368-371[7]	0.000004[7]
163	0.020	436[7]	0.020[7]

Solubility

3-Amino-1,2-propanediol is a polar molecule and exhibits good solubility in polar solvents. Quantitative data, however, is limited in publicly available literature.

Solvent	Solubility
Water	Soluble[2][3][4][8][9], >1000 g/L[4]
Alcohols (e.g., Methanol, Ethanol)	Soluble[5][6][9][10]
Ether	Soluble[10]
Acetone	Slightly soluble[10]
Benzene	Slightly soluble[10]

Experimental Protocols for Physical Property Determination

While specific, detailed experimental protocols for **3-Amino-1,2-propanediol** were not found in the surveyed literature, this section outlines the general and standard methodologies used for determining the physical properties of similar organic compounds.

Melting Point Determination

The melting point of a solid can be determined by several methods, with the capillary method being the most common.

General Protocol (Capillary Method):

- **Sample Preparation:** A small amount of the finely powdered, dry sample of **3-Amino-1,2-propanediol** is packed into a thin-walled capillary tube, sealed at one end.
- **Apparatus Setup:** The capillary tube is attached to a thermometer and placed in a heating bath (e.g., an oil bath or a Thiele tube) or a dedicated melting point apparatus.
- **Heating:** The sample is heated slowly and at a constant rate.
- **Observation:** The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which it becomes completely liquid are recorded as the melting point range.

For compounds like amino acids that may decompose upon heating, Fast Scanning Calorimetry (FSC) can be employed to determine the melting temperature and enthalpy of fusion by using very high scanning rates to outrun decomposition.[8]

Boiling Point Determination

The boiling point of a liquid is determined by methods such as distillation or using a Thiele tube, especially for small sample volumes.

General Protocol (Thiele Tube Method):

- **Sample Preparation:** A small amount of liquid **3-Amino-1,2-propanediol** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and immersed in a Thiele tube containing a heating oil.
- **Heating:** The Thiele tube is gently heated, causing air to escape from the capillary tube. Heating is continued until a steady stream of bubbles emerges from the capillary.
- **Cooling and Observation:** The heat source is removed, and the apparatus is allowed to cool. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.^[11]

Solubility Determination

The solubility of a compound is typically determined by preparing a saturated solution at a specific temperature and then measuring the concentration of the solute.

General Protocol (Isothermal Saturation Method):

- **Solution Preparation:** An excess amount of **3-Amino-1,2-propanediol** is added to a known volume of the solvent (e.g., water, ethanol) in a sealed container.
- **Equilibration:** The mixture is agitated at a constant temperature for a sufficient period to ensure that equilibrium is reached and the solution is saturated.
- **Sample Analysis:** A known volume of the supernatant (the clear liquid above the undissolved solid) is carefully withdrawn.
- **Quantification:** The amount of dissolved **3-Amino-1,2-propanediol** in the sample is determined using an appropriate analytical technique, such as gravimetric analysis (after solvent evaporation), titration, or chromatography. The solubility is then expressed in units such as g/100 mL or mol/L.

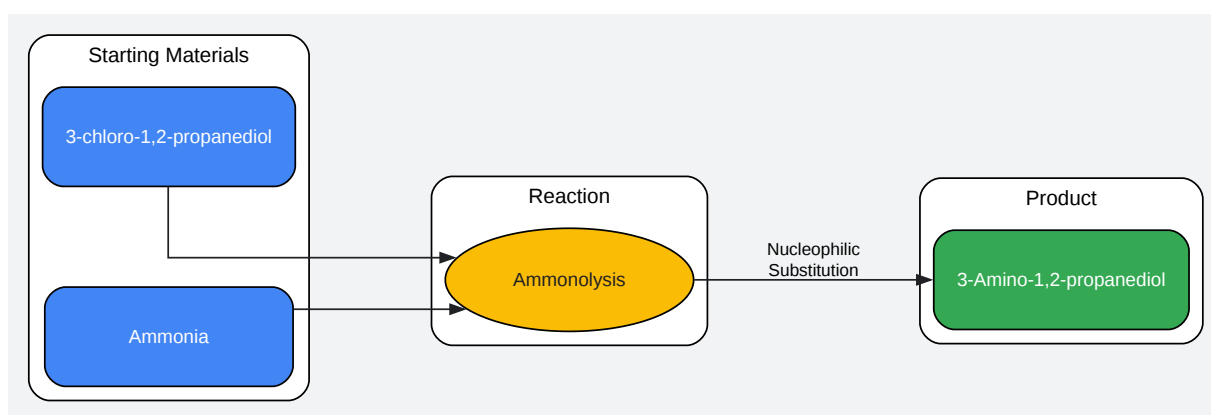
Synthesis and Application Workflows

3-Amino-1,2-propanediol is a key building block in several important chemical syntheses. The following diagrams, generated using the DOT language, illustrate the primary synthesis route

for **3-Amino-1,2-propanediol** and its subsequent use in the production of the X-ray contrast agent, iohexol.

Synthesis of 3-Amino-1,2-propanediol

The most common industrial synthesis of **3-Amino-1,2-propanediol** involves the ammonolysis of 3-chloro-1,2-propanediol.^[4] An alternative starting material is epichlorohydrin.^[6]

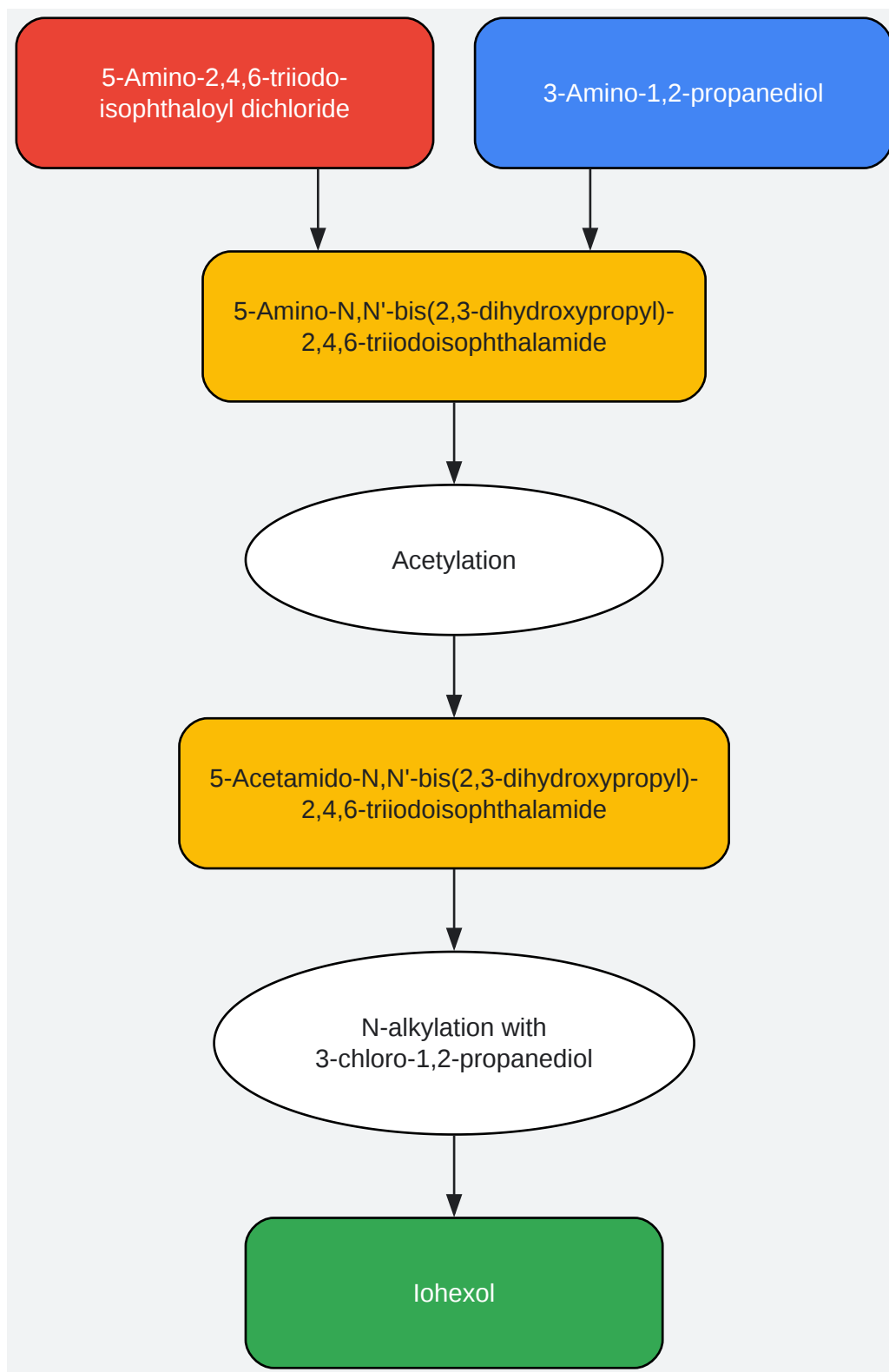


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Caption: Synthesis of **3-Amino-1,2-propanediol** via ammonolysis.

Role in Iohexol Synthesis

3-Amino-1,2-propanediol is a critical intermediate in the multi-step synthesis of iohexol. It is introduced in a key step to form the diamide intermediate.



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Caption: Simplified pathway for Iohexol synthesis.

Conclusion

This guide has summarized the essential physical properties of **3-Amino-1,2-propanediol**, providing a foundation for its use in research and manufacturing. While comprehensive quantitative solubility data and specific, validated experimental protocols for this compound are not widely available in the public domain, the information and general methodologies presented here serve as a valuable resource for professionals in the field. The provided synthesis workflows offer a clear visual representation of its importance as a chemical intermediate. Further research into its quantitative solubility in a broader range of solvents would be a valuable addition to the existing literature.

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